

Application Notes and Protocols: AlBr_3 Catalyzed Isomerization of Alkanes

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Compound of Interest

Compound Name: Aluminium bromide

Cat. No.: B8799272

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The skeletal isomerization of linear alkanes to their branched counterparts is a cornerstone reaction in the petroleum and chemical industries, primarily aimed at increasing the octane number of gasoline. Aluminum bromide (AlBr_3), a potent Lewis acid, serves as an effective catalyst for this transformation, often in conjunction with a hydrogen halide promoter like hydrogen bromide (HBr). When combined, they form a superacidic system capable of activating the otherwise inert C-H bonds of alkanes.[1] This document provides a detailed overview of the reaction mechanism, experimental protocols for laboratory-scale isomerization, and relevant quantitative data.

Reaction Mechanism

The AlBr_3 catalyzed isomerization of alkanes proceeds through a carbenium ion chain mechanism. The reaction is typically initiated by trace amounts of olefins or by the direct, albeit slower, activation of the alkane by the superacid catalyst.[2][3] The overall process can be divided into three main stages: initiation, propagation (isomerization), and termination.

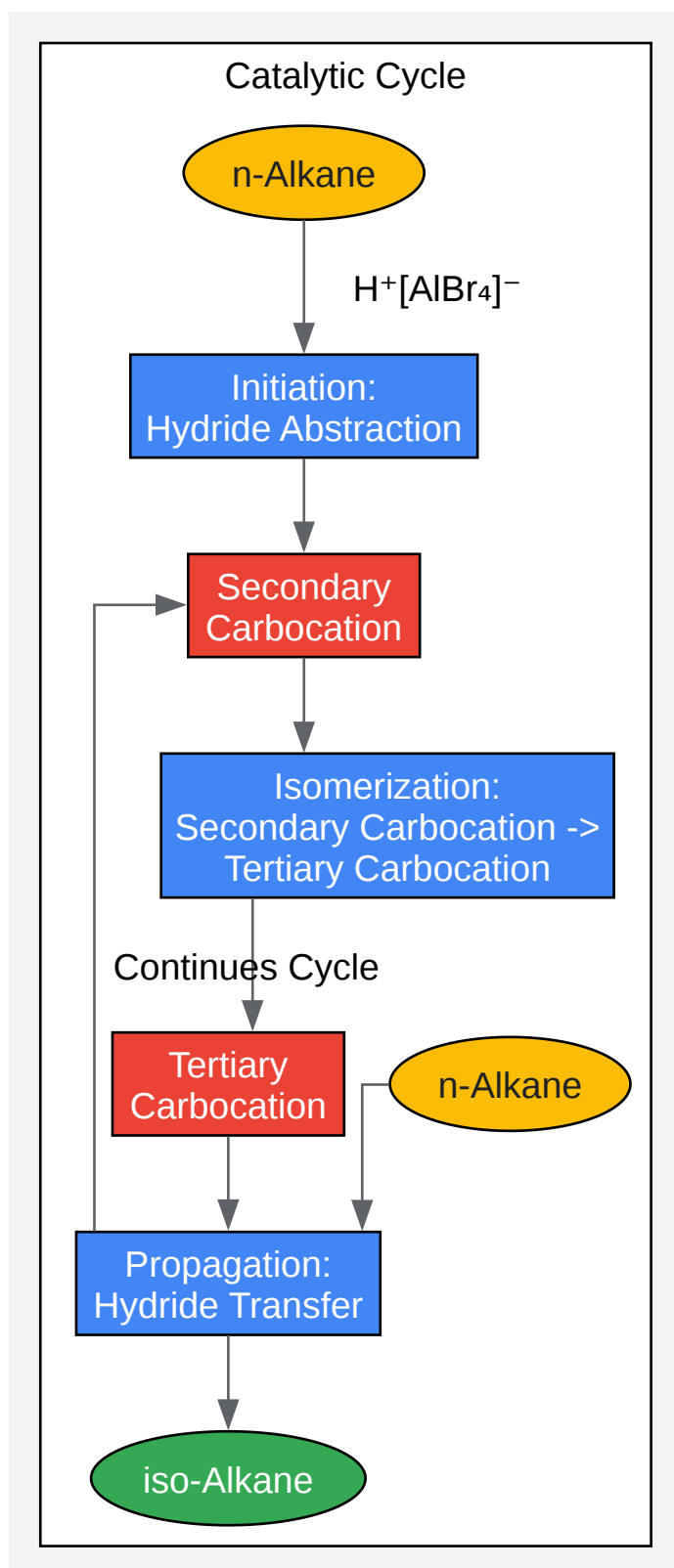
1.1. Formation of the Active Catalyst: Aluminum bromide itself is a strong Lewis acid. In the presence of a Brønsted acid like HBr , it forms a highly acidic complex, $\text{H}^+[\text{AlBr}_4]^-$, which acts as the superacidic catalyst responsible for initiating the isomerization.[1]

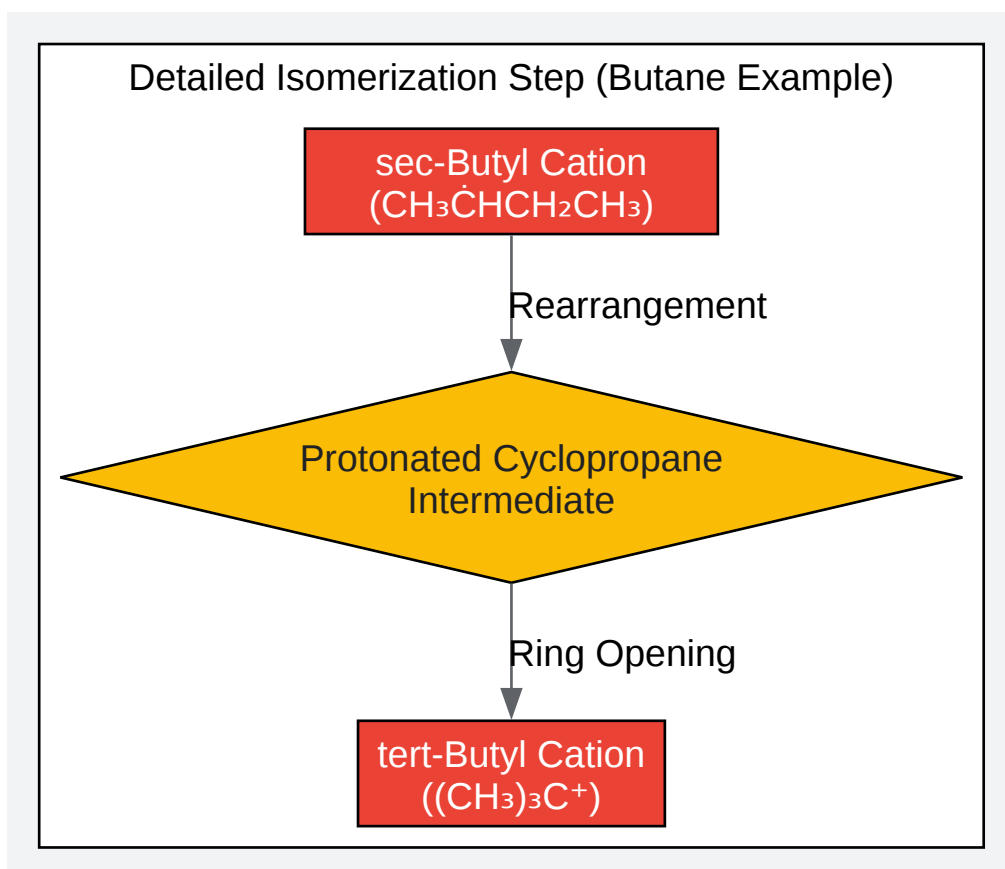
1.2. Catalytic Cycle:

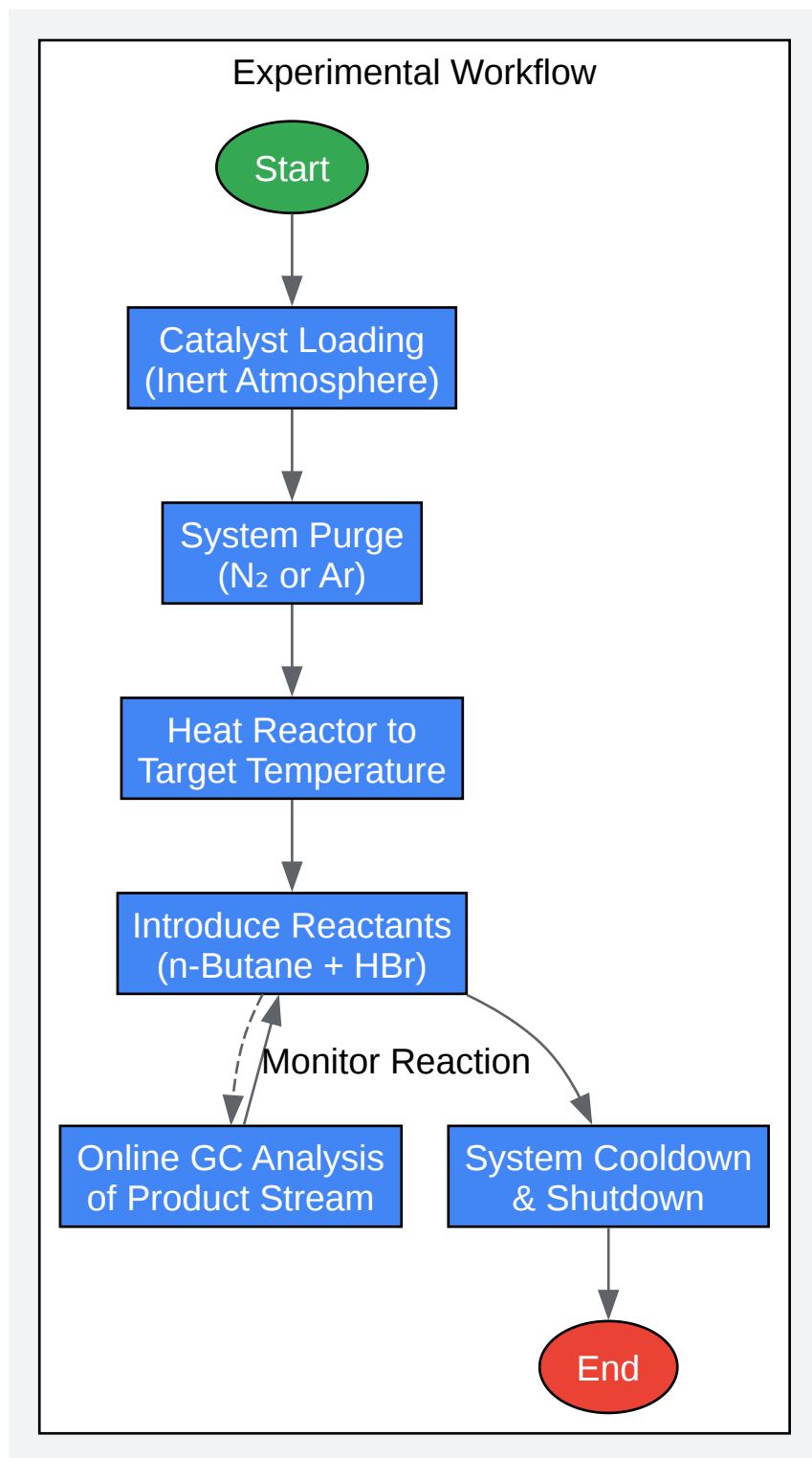
- Initiation: The catalytic cycle begins with the formation of a carbenium ion. This can occur via two primary pathways:
 - Hydride Abstraction: The superacid directly abstracts a hydride ion (H^-) from an n-alkane molecule, generating a secondary carbenium ion.[\[2\]](#)
 - Olefin Protonation: Trace amounts of olefin impurities, often present in alkane feedstocks, are readily protonated by the superacid to form a carbenium ion.[\[3\]](#)
- Isomerization (Propagation): The secondary carbenium ion undergoes a series of rearrangements to form a more stable tertiary carbenium ion. This is the key isomerization step and typically proceeds through a protonated cyclopropane (PCP) intermediate to avoid the high energy barrier associated with the formation of a primary carbocation via a simple 1,2-alkyl shift.[\[4\]](#)
 - The initial secondary carbenium ion rearranges into a more stable, branched tertiary carbenium ion.
 - This rearranged carbenium ion then propagates the chain reaction.
- Propagation: The newly formed tertiary carbenium ion abstracts a hydride ion from another n-alkane molecule. This step yields the final iso-alkane product and regenerates a secondary carbenium ion, which continues the catalytic cycle.[\[2\]](#)[\[3\]](#)
- Termination: The chain reaction can be terminated through various pathways, such as the reaction of a carbenium ion with a bromide ion or other trace impurities.

Undesirable side reactions, such as cracking (β -scission), can also occur, particularly at higher temperatures or longer reaction times.[\[5\]](#)[\[6\]](#) These reactions also proceed via carbenium ion intermediates and lead to the formation of lower molecular weight alkanes and alkenes.

Visualizations of Mechanism







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References

- 1. Direct conversion of methane to higher hydrocarbons using AlBr₃–HBr superacid catalyst - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. tandfonline.com [tandfonline.com]
- 3. organic chemistry - Isomerisation of alkanes under Lewis acidic conditions - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. worldscientific.com [worldscientific.com]
- 6. researchgate.net [researchgate.net]
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